

# "Aniline, N,N-dimethyl-4-(diphenylmethyl)-"

## IUPAC name and CAS number

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### Compound of Interest

Compound Name: *Aniline, N,N-dimethyl-4-(diphenylmethyl)-*

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## An In-Depth Technical Guide to 4-benzhydryl-N,N-dimethylaniline

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a comprehensive overview of 4-benzhydryl-N,N-dimethylaniline, a tertiary amine with potential applications in organic synthesis and medicinal chemistry. This document consolidates its chemical identity, synthesis, and known physicochemical properties, alongside a discussion of the biological significance of its core structural motifs. Detailed experimental protocols for its synthesis via Friedel-Crafts alkylation are presented. Furthermore, potential biological activities and signaling pathway interactions are explored based on the established pharmacology of the broader class of benzhydryl amines.

### Chemical Identity and Properties

4-benzhydryl-N,N-dimethylaniline, also known by its IUPAC name, is a derivative of aniline characterized by the presence of a diphenylmethyl (benzhydryl) group at the para position to the dimethylamino substituent.

Table 1: Chemical Identifiers

Identifier	Value
Common Name	Aniline, N,N-dimethyl-4-(diphenylmethyl)-
IUPAC Name	4-benzhydryl-N,N-dimethylaniline[1]
CAS Number	13865-57-1[1]
Molecular Formula	C <sub>21</sub> H <sub>21</sub> N[1]
Molecular Weight	287.4 g/mol [1]
InChI Key	CMWPUDHQIUJSCD-UHFFFAOYSA-N

Table 2: Physicochemical Properties

Property	Value
Physical State	Solid (predicted)
Melting Point	Data not available
Boiling Point	Data not available
Solubility	Insoluble in water; Soluble in common organic solvents (e.g., ethanol, ether, chloroform) (inferred from N,N-dimethylaniline)[2][3]

Note: Experimental physicochemical data for 4-benzhydryl-N,N-dimethylaniline is not readily available in the public domain. The properties of the well-characterized precursor, N,N-dimethylaniline, are provided for reference in the appendix.

Table 3: Spectroscopic Data

Technique	Data
<sup>1</sup> H NMR	Data not available
<sup>13</sup> C NMR	Data not available
IR	Data not available
Mass Spectrometry	Data not available

Note: While specific spectroscopic data for 4-benzhydryl-N,N-dimethylaniline is not available, the appendix includes reference spectra for the parent compound, N,N-dimethylaniline.

## Synthesis

The primary route for the synthesis of 4-benzhydryl-N,N-dimethylaniline is the Friedel-Crafts alkylation of N,N-dimethylaniline with a suitable benzhydylating agent, such as benzhydrol (diphenylmethanol), in the presence of an acid catalyst.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

## Experimental Protocol: Friedel-Crafts Alkylation

This protocol describes a representative method for the synthesis of 4-benzhydryl-N,N-dimethylaniline.

### Materials:

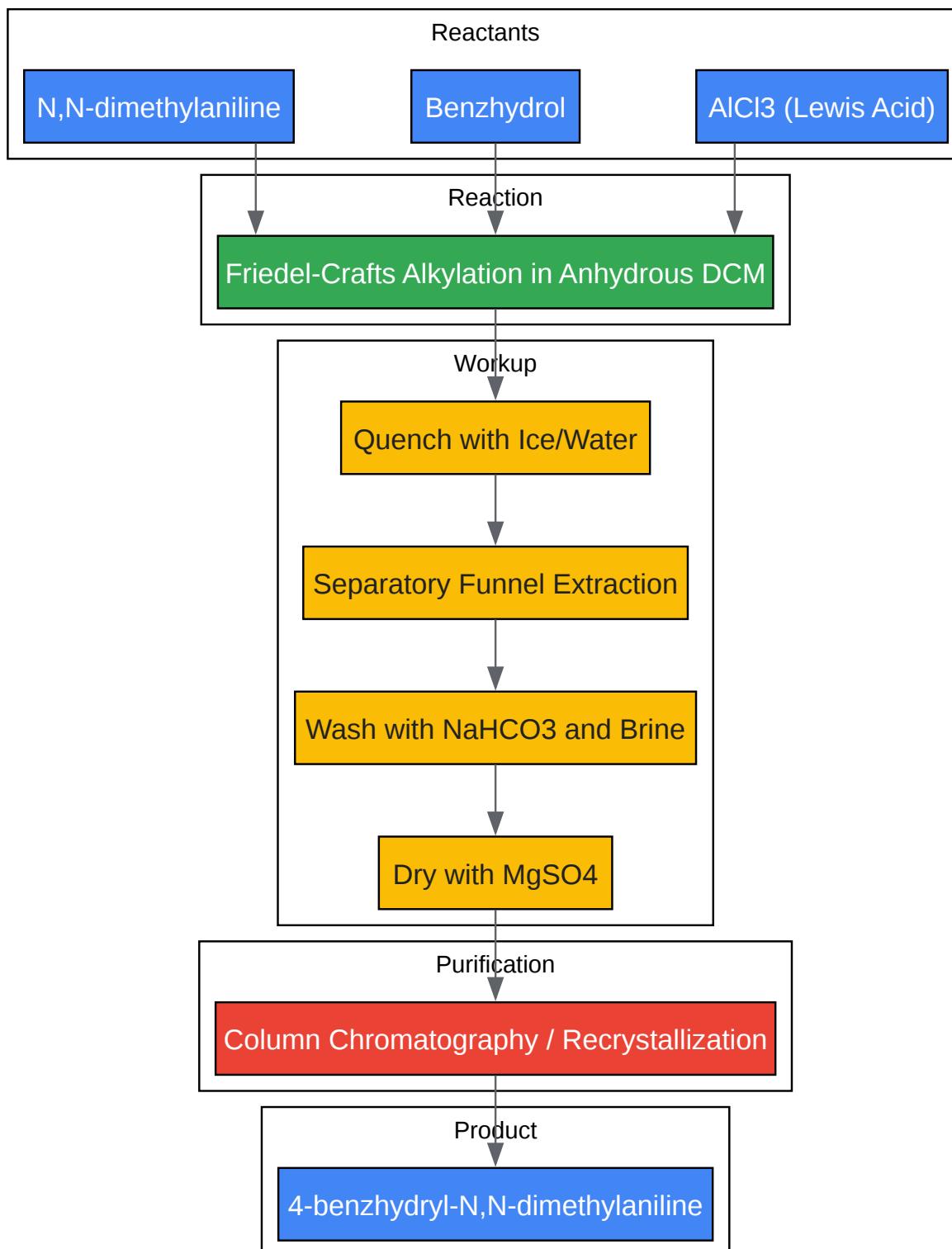
- N,N-dimethylaniline
- Benzhydrol
- Anhydrous Aluminum Chloride ( $AlCl_3$ ) or another suitable Lewis acid catalyst
- Dichloromethane (DCM) or other suitable anhydrous solvent
- Sodium bicarbonate ( $NaHCO_3$ ) solution (saturated)
- Brine (saturated  $NaCl$  solution)
- Anhydrous magnesium sulfate ( $MgSO_4$ ) or sodium sulfate ( $Na_2SO_4$ )

- Round-bottom flask
- Magnetic stirrer
- Reflux condenser
- Separatory funnel
- Rotary evaporator

**Procedure:**

- To a stirred solution of N,N-dimethylaniline in anhydrous dichloromethane under an inert atmosphere (e.g., nitrogen or argon), add benzhydrol.
- Cool the mixture in an ice bath to 0°C.
- Slowly add anhydrous aluminum chloride in portions, maintaining the temperature below 5°C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-24 hours, or until TLC analysis indicates the consumption of the starting materials.
- Carefully quench the reaction by slowly adding it to a beaker of crushed ice and water.
- Separate the organic layer using a separatory funnel.
- Wash the organic layer sequentially with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator.
- Purify the crude product by column chromatography on silica gel or by recrystallization to afford pure 4-benzhydryl-N,N-dimethylaniline.

## Synthesis Workflow for 4-benzhydryl-N,N-dimethylaniline

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Caption: A flowchart of the synthesis of 4-benzhydryl-N,N-dimethylaniline.

## Potential Applications in Drug Development

While specific applications for 4-benzhydryl-N,N-dimethylaniline in drug development have not been documented, the benzhydryl amine scaffold is a well-established pharmacophore found in numerous clinically significant drugs.

Table 4: Examples of Biologically Active Benzhydryl Amines

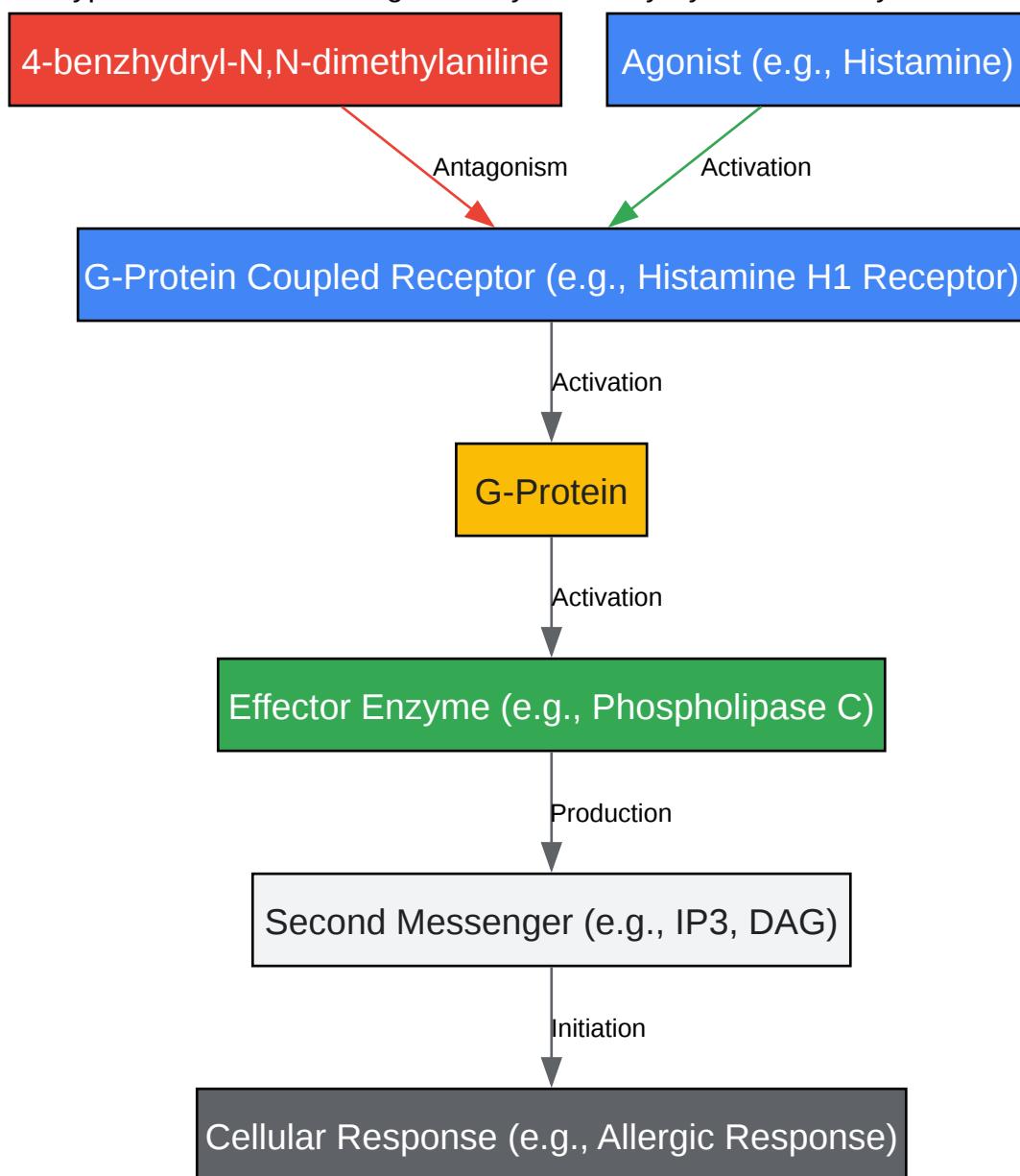
Compound Class	Examples	Therapeutic Area
Antihistamines	Diphenhydramine, Cetirizine	Allergy
Antipsychotics	Pimozide	Schizophrenia
Calcium Channel Blockers	Lidoflazine	Angina

The presence of the N,N-dimethylamino group, a common feature in many pharmaceuticals, may influence the compound's pharmacokinetic properties, such as solubility and membrane permeability.

## Potential Biological Activity and Signaling Pathways

The biological activity of 4-benzhydryl-N,N-dimethylaniline has not been explicitly reported. However, based on the known activities of other benzhydryl amines, it is plausible that this compound could interact with various biological targets. For instance, many benzhydryl-containing compounds are known to antagonize G-protein coupled receptors (GPCRs), such as histamine and dopamine receptors.

## Hypothetical GPCR Antagonism by 4-benzhydryl-N,N-dimethylaniline

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Caption: Hypothetical antagonism of a GPCR signaling pathway.

## Safety and Handling

Detailed safety information for 4-benzhydryl-N,N-dimethylaniline is not available. However, based on its structural components, it should be handled with care in a well-ventilated laboratory, and appropriate personal protective equipment (PPE), including gloves, safety

glasses, and a lab coat, should be worn. For detailed safety information on the precursor, N,N-dimethylaniline, refer to its Safety Data Sheet (SDS).[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

## Conclusion

4-benzhydryl-N,N-dimethylaniline is a chemical compound with a well-defined structure and a straightforward synthetic route. While specific data on its physicochemical properties and biological activities are currently lacking, its structural similarity to known pharmacologically active molecules suggests its potential as a lead compound in drug discovery. Further research is warranted to fully elucidate its properties and potential applications.

## Appendix

Reference Data for N,N-dimethylaniline (CAS: 121-69-7)

Table A1: Physicochemical Properties of N,N-dimethylaniline

Property	Value	Reference
Physical State	Oily liquid	<a href="#">[2]</a>
Melting Point	2 °C	<a href="#">[12]</a>
Boiling Point	193-194 °C	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[13]</a>
Density	0.956 g/mL at 25 °C	<a href="#">[2]</a> <a href="#">[3]</a>
Solubility in Water	Insoluble	<a href="#">[2]</a>
Flash Point	61 °C	<a href="#">[12]</a>

Spectroscopic Data for N,N-dimethylaniline:

- $^1\text{H}$  NMR: Spectra are publicly available and typically show signals for the aromatic protons and the N-methyl protons.
- $^{13}\text{C}$  NMR: Spectra are available and show characteristic peaks for the aromatic carbons and the N-methyl carbons.[\[14\]](#)

- IR: Infrared spectra show characteristic absorptions for aromatic C-H and C-N stretching.[[15](#)][[16](#)]
- Mass Spectrometry: The mass spectrum of N,N-dimethylaniline is well-documented.[[17](#)][[18](#)][[19](#)]

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